

Temephos-d12 CAS number and molecular weight

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Compound of Interest

Compound Name: Temephos-d12

Cat. No.: B15562944

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An In-depth Technical Guide to **Temephos-d12**: Properties, Analysis, and Core Applications

This technical guide provides a comprehensive overview of **Temephos-d12**, a deuterated isotopologue of the organophosphate larvicide Temephos. Designed for researchers, scientists, and drug development professionals, this document details its chemical and physical properties, its primary application as an internal standard in analytical chemistry, and the mechanism of action of its non-labeled counterpart.

Core Compound Properties

Temephos-d12 is the deuterium-labeled version of Temephos.^{[1][2][3]} It serves as an invaluable tool in analytical methodologies, particularly in mass spectrometry-based quantification, where it is used as an internal standard to ensure accuracy and precision.^[3]

Quantitative Data Summary

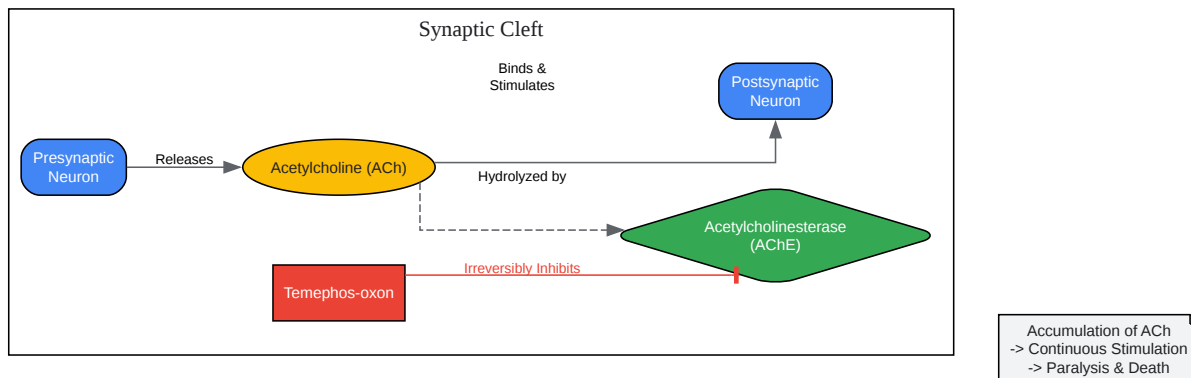
The key quantitative properties of **Temephos-d12** are summarized in the table below for easy reference and comparison.

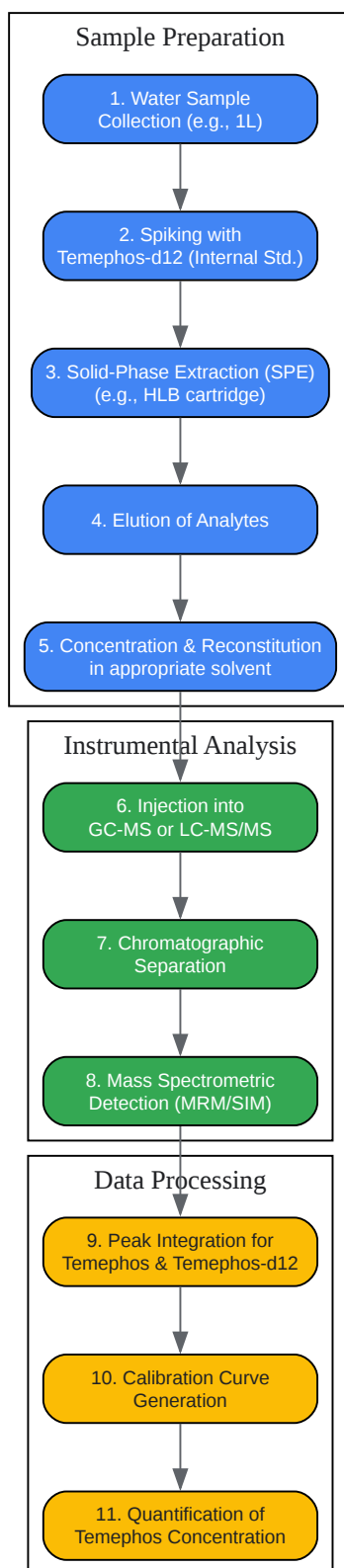
Property	Value
CAS Number	1219795-39-7[2][4][5]
Molecular Formula	C ₁₆ H ₈ D ₁₂ O ₆ P ₂ S ₃ [2][4]
Molecular Weight	478.54 g/mol [1][2]
Accurate Mass	478.065
Synonyms	Temefos-d12, O,O,O',O'-Tetramethyl-d12 O,O'-thiodi-p-phenylene bis(phosphorothioate)[3][4]
Purity	>95%
Physical Format	Neat or in solution[6][7]
Storage Temperature	+4°C[7]
Unlabeled CAS No.	3383-96-8[4][7]

Mechanism of Action of Temephos

Temephos, the non-labeled parent compound, is a non-systemic organophosphate insecticide. [6] Its primary mode of action is the inhibition of the enzyme acetylcholinesterase (AChE) within the central nervous system of insects.[1][6]

- **Normal Nerve Function:** The neurotransmitter acetylcholine (ACh) is released at the synaptic cleft to transmit a nerve impulse. AChE rapidly hydrolyzes ACh to terminate the signal.
- **Inhibition by Temephos:** Temephos, or its active metabolite temephos-oxon, acts as an irreversible inhibitor of AChE by phosphorylating the serine hydroxyl group at the enzyme's active site.[6]
- **Consequence:** This inactivation leads to an accumulation of ACh in the synapse, causing continuous nerve stimulation, which results in paralysis and ultimately death of the insect larvae.[1][2][6]





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